

alpha-Methyl-1H-imidazole-1-ethanol as a reagent in chemical analysis

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Compound of Interest

Compound Name: *alpha-Methyl-1H-imidazole-1-ethanol*

Cat. No.: B3052003

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Application Notes and Protocols for α -Methyl-1H-imidazole-1-ethanol

Introduction

α -Methyl-1H-imidazole-1-ethanol (CAS: 37788-55-9) is a heterocyclic compound recognized for its role as a pharmaceutical intermediate, a catalyst, and an ion exchange agent.[1][2] While its primary applications are in chemical synthesis and manufacturing, its presence and purity are critical in these processes.[1][3] Therefore, robust analytical methods for its quantification are essential. This document provides detailed application notes and a protocol for the analysis of α -Methyl-1H-imidazole-1-ethanol using reverse-phase high-performance liquid chromatography (RP-HPLC). The described method is suitable for quantification, purity assessment, and pharmacokinetic studies.[4]

Physicochemical Properties

A summary of the key physicochemical properties of α -Methyl-1H-imidazole-1-ethanol is provided in the table below.

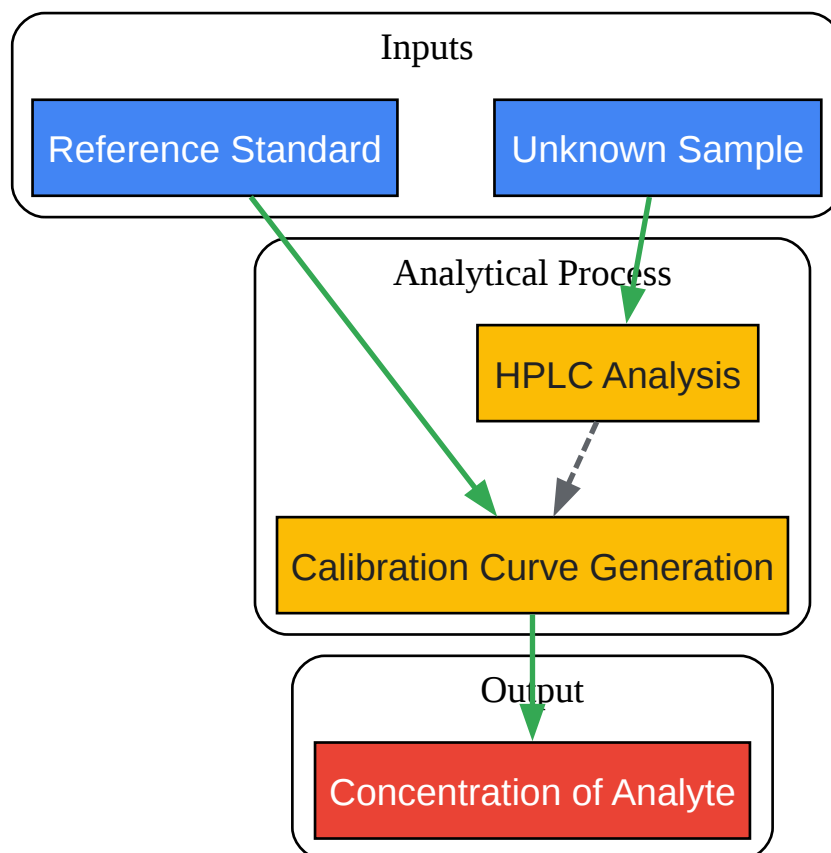
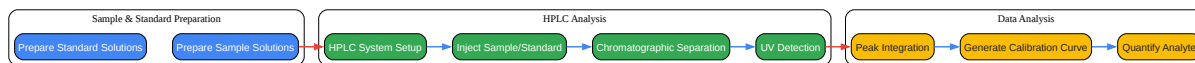
Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ N ₂ O	[1]
Molecular Weight	126.16 g/mol	[5]
CAS Number	37788-55-9	[1]
Appearance	Liquid	[1]
Boiling Point	200-205 °C @ 1 Torr	[1]
Density	1.12 g/cm ³	[1]

Application: Quantification of α -Methyl-1H-imidazole-1-ethanol by RP-HPLC

This section details the use of reverse-phase HPLC for the separation and quantification of α -Methyl-1H-imidazole-1-ethanol.[4] This method is applicable for the analysis of the compound in bulk materials and for monitoring its presence in various matrices. The methodology is scalable and can be adapted for preparative separation to isolate impurities.[4] For applications requiring mass spectrometric detection (LC-MS), the mobile phase can be readily modified.[4]

Experimental Workflow

The following diagram illustrates the general workflow for the HPLC analysis of α -Methyl-1H-imidazole-1-ethanol.



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